

Navigating the Acquisition of 5-Iododecane: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5-Iododecane

Cat. No.: B15454355

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of specific chemical reagents is a critical starting point for experimentation. This guide provides an in-depth look at the commercial availability of **5-Iododecane** (CAS No. 62065-04-7), and in its absence, outlines a detailed synthesis protocol.

Commercial Availability

Direct commercial suppliers for **5-Iododecane** are not readily identifiable through standard chemical supplier databases. While its isomer, 1-Iododecane, is widely available from major chemical manufacturers, **5-Iododecane** appears to be a specialty chemical that is not offered as a stock item. Researchers requiring this specific isomer will likely need to pursue custom synthesis or in-house preparation.

For projects requiring the precursor, 5-decanol (CAS No. 5205-34-5), several commercial suppliers are available, including but not limited to TCI, Pfaltz & Bauer, and ChemSampCo, offering various purities and quantities.

Physicochemical Data

A summary of the key physicochemical properties for **5-Iododecane** and its precursor, 5-decanol, is provided below for easy reference and comparison.

Property	5-Iododecane (Computed)	5-Decanol (Experimental)
CAS Number	62065-04-7	5205-34-5
Molecular Formula	C10H21I	C10H22O
Molecular Weight	268.18 g/mol [1]	158.28 g/mol
Boiling Point	Not available	80 °C @ 5 mmHg
Density	Not available	0.826 g/cm ³
Flash Point	Not available	87.1 °C
Refractive Index	Not available	1.434
LogP	6.1[1]	3.11780

Synthesis of 5-Iododecane from 5-Decanol

The synthesis of **5-Iododecane**, a secondary iodoalkane, can be achieved through the nucleophilic substitution of the hydroxyl group in 5-decanol. A common and effective method involves the use of hydriodic acid. Secondary alcohols can react via a mixture of SN1 and SN2 mechanisms when treated with hydrohalic acids.[2]

Experimental Protocol: Iodination of 5-Decanol using Hydriodic Acid

This protocol is a general procedure for the iodination of a secondary alcohol. Optimization may be required to achieve the best yield and purity for **5-Iododecane**.

Materials:

- 5-decanol
- Concentrated hydriodic acid (57%)[3]
- Anhydrous sodium sulfate or magnesium sulfate
- Sodium bicarbonate solution (5% w/v)

- Dichloromethane or diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus (optional, for purification)
- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 1 equivalent of 5-decanol.
- Carefully add 2-3 equivalents of concentrated hydriodic acid to the flask. The reaction can be exothermic, so addition may need to be done in an ice bath.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel.
- Add an equal volume of water and dichloromethane (or diethyl ether). Shake the funnel gently, venting frequently.
- Separate the organic layer.
- Wash the organic layer sequentially with a 5% sodium bicarbonate solution to neutralize any remaining acid, and then with water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent.

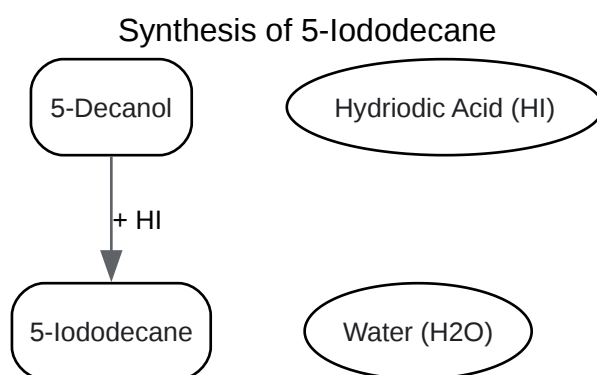
- The solvent can be removed under reduced pressure to yield the crude **5-Iododecane**.
- Further purification can be achieved by vacuum distillation if necessary.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydriodic acid is corrosive and should be handled with extreme care.

Diagrams

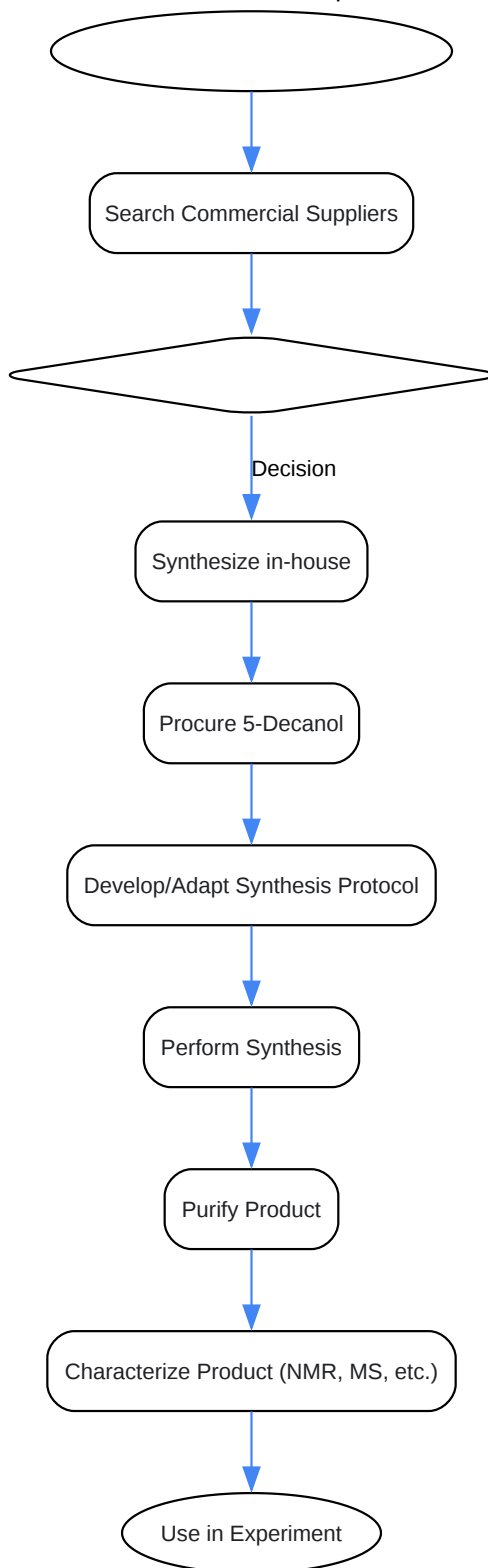
The following diagrams illustrate the synthesis pathway and a general workflow for acquiring and using **5-Iododecane** in a research setting.



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Iododecane** from 5-Decanol.

Workflow for 5-Iododecane Acquisition and Use

[Click to download full resolution via product page](#)Caption: Research Workflow for **5-Iododecane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Iododecane | C₁₀H₂₁I | CID 71390284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. m.youtube.com [m.youtube.com]
- 3. unacademy.com [unacademy.com]
- To cite this document: BenchChem. [Navigating the Acquisition of 5-Iododecane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15454355#commercial-availability-and-suppliers-of-5-iododecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

